Stability of CVT-11127 in DMSO at room temperature

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*CVT-11127*
Cat. No.:	*B15567801*

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Technical Support Center: CVT-11127

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions regarding the stability of **CVT-11127** in Dimethyl Sulfoxide (DMSO) at room temperature.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **CVT-11127** in DMSO?

For optimal stability, it is recommended to store stock solutions of **CVT-11127** in DMSO at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Q2: How stable is **CVT-11127** in DMSO at room temperature?

While specific stability data for **CVT-11127** in DMSO at room temperature is not publicly available, a large-scale study on the stability of approximately 7,200 diverse compounds in DMSO under ambient conditions provides a general indication. The probability of observing a compound after storage at room temperature was found to be 92% after 3 months, 83% after 6 months, and 52% after 1 year.[1] It is crucial to experimentally determine the stability of **CVT-11127** for your specific experimental conditions.

Q3: What are the potential consequences of using a degraded **CVT-11127** solution?

Using a degraded solution of **CVT-11127** can lead to inaccurate and irreproducible experimental results. The decreased concentration of the active compound may result in a diminished biological effect, leading to misinterpretation of the compound's potency and efficacy.

Q4: Can I perform multiple freeze-thaw cycles on my **CVT-11127** DMSO stock?

While it is generally advisable to minimize freeze-thaw cycles, preparing small, single-use aliquots of your **CVT-11127** stock solution is the best practice to maintain its integrity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results with CVT-11127	Degradation of CVT-11127 in DMSO stock solution due to improper storage.	Prepare fresh stock solutions of CVT-11127 in anhydrous DMSO. Aliquot into single-use vials to minimize freeze-thaw cycles. Store at -80°C for long-term storage.
Perform a stability study to determine the degradation rate of CVT-11127 under your specific experimental conditions.		
Reduced potency of CVT-11127 over time	The compound may be degrading at room temperature during experimental setup.	Minimize the time the CVT-11127 solution is kept at room temperature. Prepare working solutions immediately before use.
Precipitate formation in the CVT-11127 DMSO stock	The concentration of CVT-11127 may exceed its solubility in DMSO at a lower temperature.	Gently warm the solution and vortex to redissolve the precipitate. If the precipitate persists, it may be necessary to prepare a new stock solution at a lower concentration.

Quantitative Data

General Stability of Small Molecules in DMSO at Room Temperature

The following table summarizes the probability of observing a compound after storage in DMSO at room temperature, based on a study of a large and diverse compound library.[1] Please note that these are general findings and the stability of **CVT-11127** should be experimentally verified.

Storage Duration at Room Temperature	Probability of Observing the Compound
3 Months	92%
6 Months	83%
1 Year	52%

Experimental Protocols

Protocol for Assessing the Stability of **CVT-11127** in DMSO

This protocol provides a general framework for determining the stability of **CVT-11127** in DMSO at room temperature.

1. Preparation of Stock Solution:

- Accurately weigh a sufficient amount of **CVT-11127** powder.

- Dissolve the compound in anhydrous DMSO to a desired final concentration (e.g., 10 mM).

- Ensure complete dissolution by vortexing.

2. Sample Aliquoting and Storage:

- Dispense small, equal volumes of the stock solution into multiple, tightly sealed vials (amber glass is recommended to protect from light).

- Prepare a "Time Zero" (T0) sample for immediate analysis.

- Store the remaining aliquots at room temperature for the duration of the study.
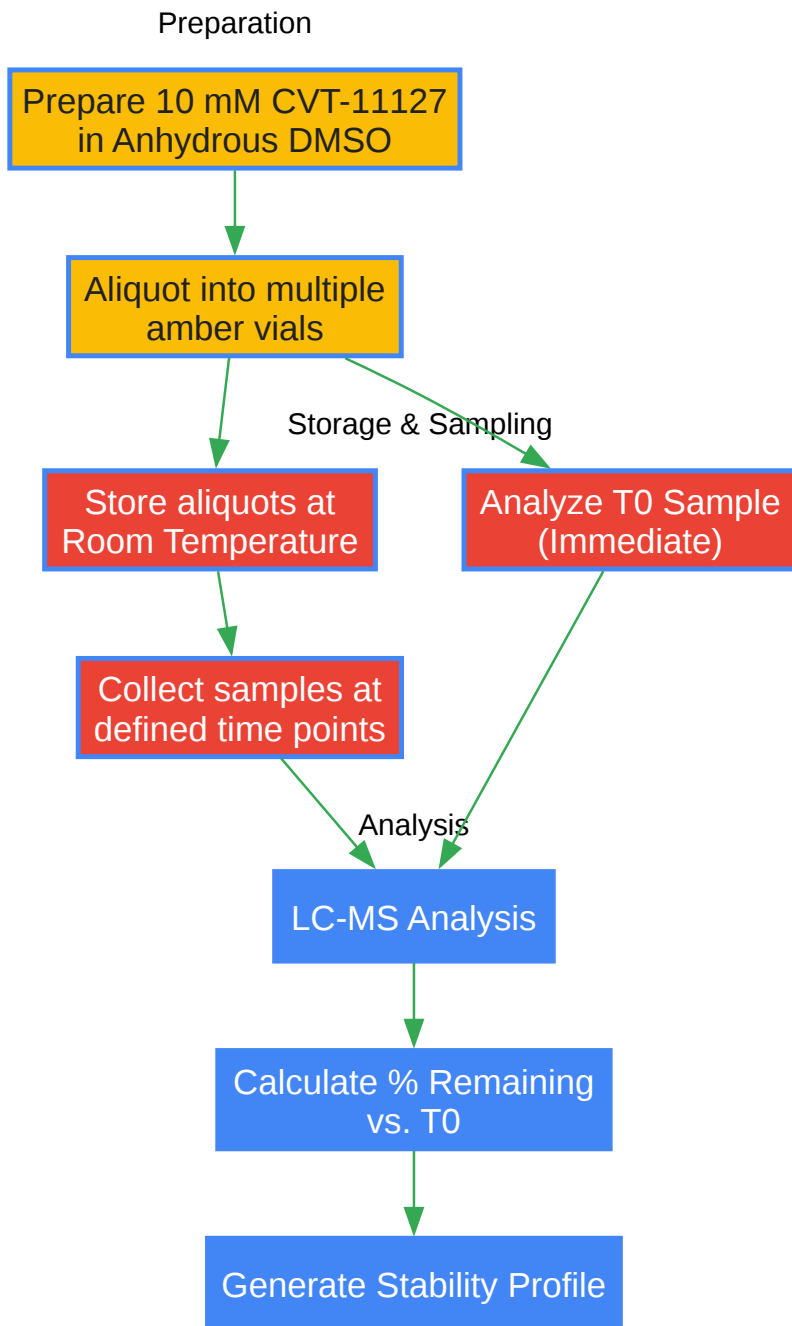
3. Sample Collection and Analysis:

- At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve an aliquot from room temperature storage.

- Analyze the T0 sample and the samples from each time point using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (LC-MS).

- The analytical method should be capable of separating the parent compound from any potential degradants.

4. Data Analysis:

- Determine the peak area of the parent **CVT-11127** compound in the chromatogram for each time point.

- Calculate the percentage of **CVT-11127** remaining at each time point relative to the T0 sample using the following formula: % Remaining = (Peak Area at Time X / Peak Area at Time 0) * 100

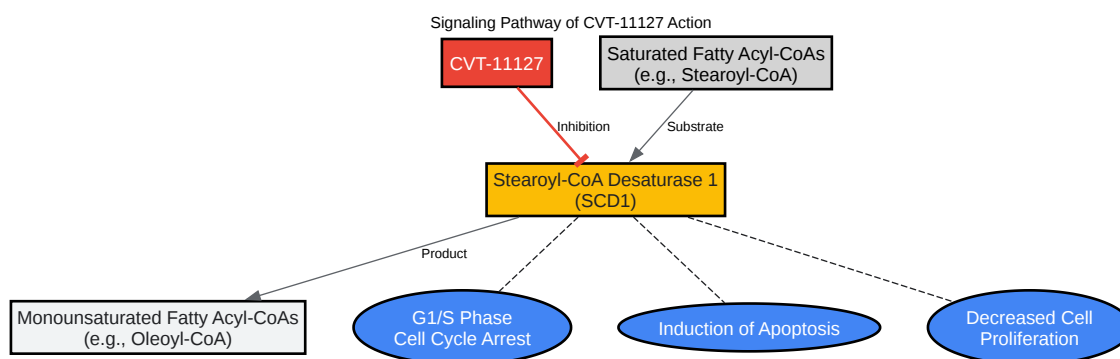- Plot the percentage of the remaining compound against time to generate a stability profile.

Visualizations

Experimental Workflow for CVT-11127 Stability Assessment

Preparation

```
┌──────────────────────────┐
│  Prepare 10 mM CVT-11127 │
│     in Anhydrous DMSO     │
└──────────────────────────┘
              │
              ▼
┌──────────────────────────┐
│   Aliquot into multiple   │
│        amber vials        │
└──────────────────────────┘
```

Storage & Sampling

```
┌──────────────────────┐      ┌──────────────────────┐
│   Store aliquots at   │      │   Analyze T0 Sample   │
│   Room Temperature    │      │      (Immediate)      │
└──────────────────────┘      └──────────────────────┘
           │
           ▼
┌──────────────────────┐
│  Collect samples at   │
│  defined time points  │
└──────────────────────┘
```

Analysis

```
┌──────────────────────┐
│    LC-MS Analysis     │
└──────────────────────┘
           │
           ▼
┌──────────────────────┐
│ Calculate % Remaining │
│        vs. T0         │
└──────────────────────┘
           │
           ▼
┌──────────────────────┐
│ Generate Stability Profile │
└──────────────────────┘
```

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Caption: Workflow for assessing the stability of **CVT-11127** in DMSO.

Signaling Pathway of CVT-11127 Action

```
CVT-11127          Saturated Fatty Acyl-CoAs
                   (e.g., Stearoyl-CoA)

  Inhibition              Substrate

        Stearoyl-CoA Desaturase 1
                 (SCD1)

              Product

Monounsaturated Fatty Acyl-CoAs    G1/S Phase         Induction of Apoptosis    Decreased Cell
(e.g., Oleoyl-CoA)                 Cell Cycle Arrest                            Proliferation
```

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Caption: **CVT-11127** inhibits SCD1, leading to downstream cellular effects.

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References

- 1. The effect of room-temperature storage on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Stability of CVT-11127 in DMSO at room temperature]. BenchChem, [2025]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b15567801#stability-of-cvt-11127-in-dmso-at-room-temperature]

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